

Personal protective equipment for handling H-Asp(Amc)-OH

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Compound of Interest

Compound Name: H-Asp(Amc)-OH

Cat. No.: B555713

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Essential Safety and Handling Guide for H-Asp(Amc)-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the fluorogenic substrate **H-Asp(Amc)-OH**. Adherence to these procedures is essential for ensuring personal safety and maintaining the integrity of the compound.

Compound Data Summary

A summary of the key physical and chemical properties for **H-Asp(Amc)-OH** is presented below. This information is critical for safe handling and storage.

Property	Value
Chemical Name	(S)-2-Amino-4-((4-methyl-2-oxo-2H-chromen-7-yl)amino)-4-oxobutanoic acid
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₅
Molecular Weight	290.27 g/mol
Appearance	White to off-white powder
Storage Temperature	Recommended -20°C ^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to minimize exposure and prevent contamination when handling **H-Asp(Amc)-OH**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and splashes.[2] [3]
Face Shield	Recommended in addition to safety goggles when there is a significant splash hazard.[3][4]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement for incidental contact. Double gloving may be necessary for added protection. Gloves should be removed and replaced immediately after any contact with the compound.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing.
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling larger quantities of the lyophilized powder to avoid inhalation.
General Laboratory Attire	Long Pants and Closed-Toe Shoes	Minimum attire for working in a laboratory where hazardous materials are present.

Operational Plan: Step-by-Step Handling

Adherence to the following procedural steps is mandatory to minimize risk and ensure a safe laboratory environment.

3.1. Engineering Controls and Preparation

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.
- Ensure that safety showers and eyewash stations are readily accessible.
- Prepare all necessary equipment and reagents before handling the compound to minimize movement and the potential for spills.

3.2. Handling the Lyophilized Powder

- Due to the potentially hygroscopic nature of the compound, allow the container to warm to room temperature in a desiccator before opening to prevent moisture absorption.
- When weighing the lyophilized powder, do so in an area with minimal air currents to prevent dispersal.
- After weighing, tightly reseal the container. For long-term storage, consider flushing the container with a dry, inert gas like nitrogen.

3.3. Reconstitution

- Slowly add the desired solvent to the vial containing the compound to avoid splashing.
- If solubility is an issue, the tube may be gently heated to 37°C or sonicated to aid dissolution.

3.4. Experimental Use

- Handle all solutions containing **H-Asp(Amc)-OH** with the same level of precaution as the solid form.

Disposal Plan

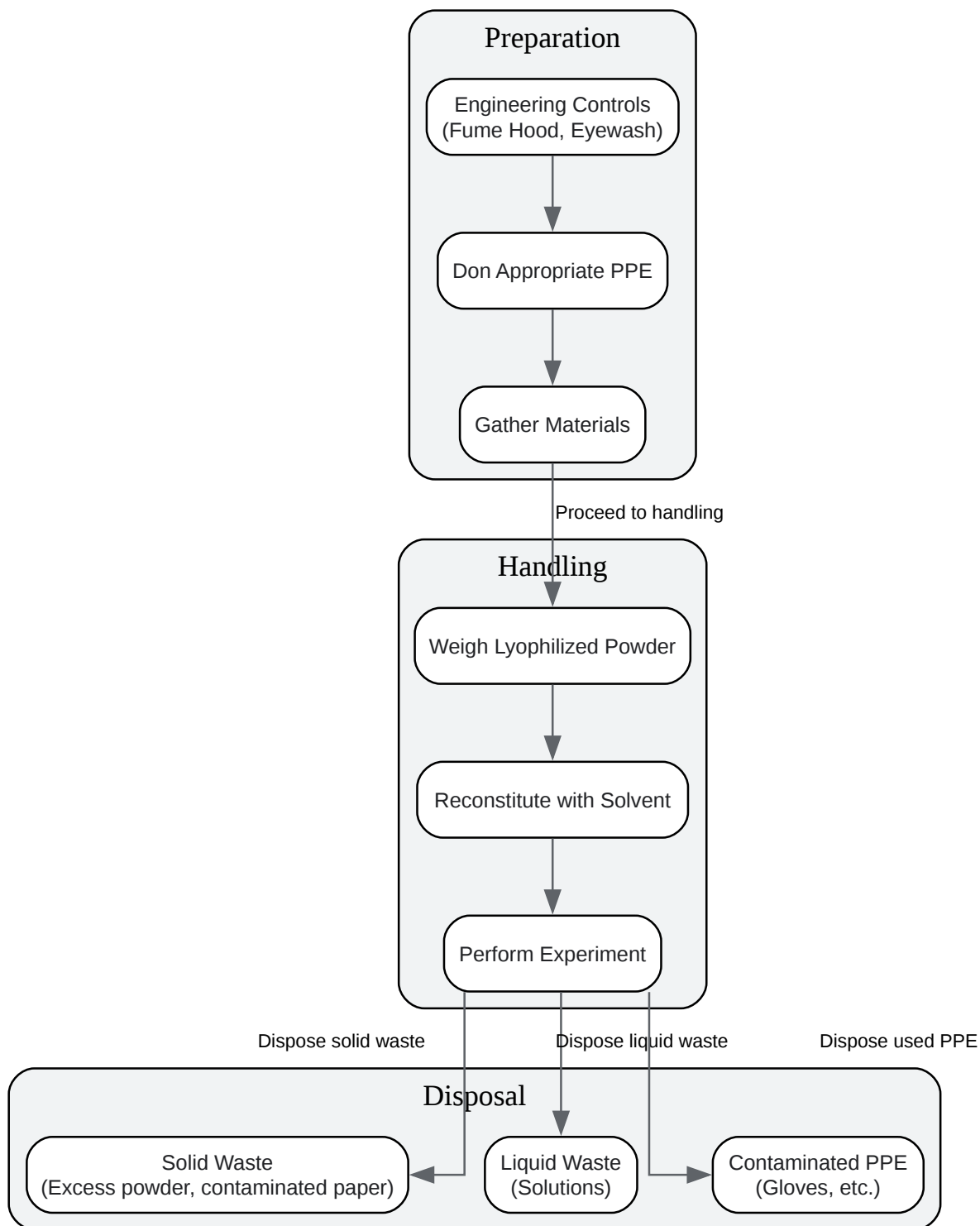
Proper disposal of **H-Asp(Amc)-OH** and associated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Solid Waste	Place excess solid compound and any contaminated weighing paper or consumables into a clearly labeled, sealed container for chemical waste.
Liquid Waste	Collect all solutions containing the compound in a designated, sealed waste container.
Contaminated PPE	Dispose of used gloves and other contaminated disposable PPE in the appropriate chemical waste stream.

All waste must be disposed of in accordance with local, state, and federal regulations.

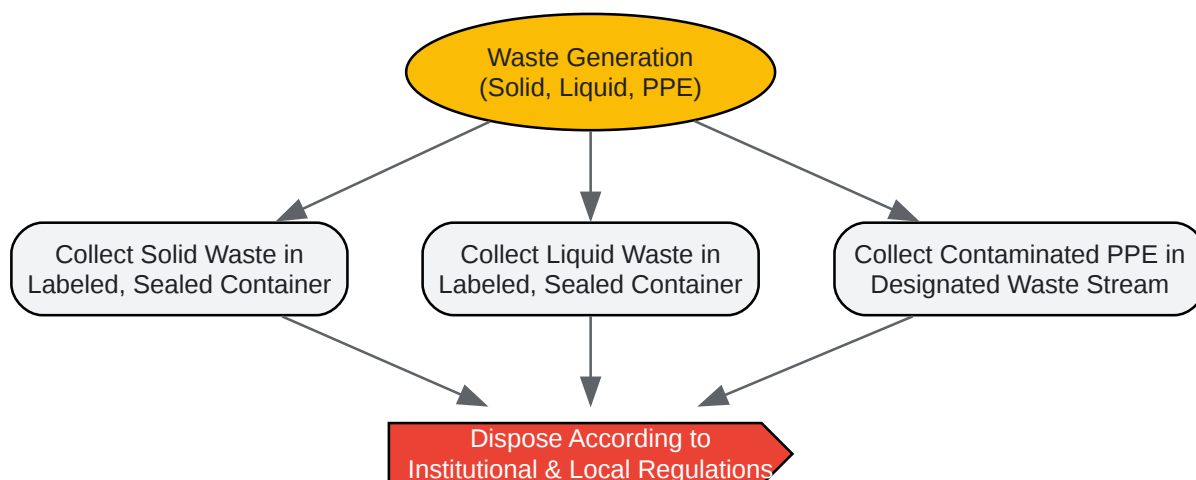
Visual Workflow for Handling H-Asp(Amc)-OH

The following diagrams illustrate the key workflows for safely handling and disposing of H-Asp(Amc)-OH.



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Caption: Workflow for the safe handling of **H-Asp(Amc)-OH**.



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Caption: Disposal pathway for **H-Asp(Amc)-OH** related waste.

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